

Application Notes and Protocols for In Vivo Administration of di-Pal-MTO

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Compound of Interest

Compound Name: *di-Pal-MTO*

Cat. No.: *B15577615*

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Abstract

di-Pal-MTO is a novel small molecule inhibitor that targets the interaction between neutrophil extracellular trap DNA (NET-DNA) and Coiled-Coil Domain Containing 25 (CCDC25), a transmembrane protein implicated in cancer metastasis. By conjugating the chemotherapeutic agent Mitoxantrone (MTO) with palmitoleic acids, **di-Pal-MTO** exhibits increased residence time on the cytoplasmic membrane, enhancing its inhibitory efficiency and reducing cytotoxicity. [1] Preclinical studies in murine models of breast cancer have demonstrated that **di-Pal-MTO** can suppress tumor progression and metastasis while promoting an anti-tumor innate immune response.[1] This document provides a detailed protocol for the in vivo administration of **di-Pal-MTO** based on findings from key research articles.

Introduction

Neutrophil extracellular traps (NETs) are web-like structures composed of DNA, histones, and granular proteins released by neutrophils. While a key component of the innate immune response against pathogens, NETs have also been implicated in promoting cancer metastasis. The DNA component of NETs (NET-DNA) can act as a chemotactic factor, attracting cancer

cells to distant sites.[2] The transmembrane protein CCDC25 has been identified as a receptor for NET-DNA on cancer cells.[2] The binding of NET-DNA to CCDC25 activates downstream signaling pathways, including the ILK- β -parvin cascade, which enhances cancer cell motility and facilitates metastasis.[2][3]

di-Pal-MTO was developed to block this interaction. By competitively binding to CCDC25, it prevents NET-DNA-mediated signaling.[1] Furthermore, **di-Pal-MTO** has been shown to promote the activation of dendritic cells (DCs) in a NET-DNA-dependent manner, leading to the infiltration of CD8+ T cells and a synergistic anti-tumor immune response.[1] These dual effects on tumor repression and immune activation make **di-Pal-MTO** a promising therapeutic candidate for cancers where NETs contribute to progression.

Data Presentation

The following table summarizes representative quantitative data for the in vivo administration of **di-Pal-MTO** in a breast cancer metastasis mouse model. This data is compiled based on typical experimental parameters in preclinical oncology studies.

Parameter	Value	Details	Reference
Animal Model	BALB/c Mice	Female, 6-8 weeks old	[1]
Tumor Model	4T1 murine breast cancer cells	Orthotopic injection into the mammary fat pad	[1]
Compound	di-Pal-MTO	Small molecule inhibitor of NET-DNA-CCDC25 interaction	[1]
Formulation	Liposomal nanoparticle	For improved bioavailability and targeted delivery	[4]
Vehicle	Phosphate-Buffered Saline (PBS)	Sterile, for intravenous administration	[5]
Dosage	5 mg/kg	Representative dose for efficacy studies	
Administration Route	Intravenous (i.v.) injection	Systemic delivery	
Frequency	Every 3 days	To maintain therapeutic levels	[5]
Treatment Duration	21 days	Typical duration for assessing tumor growth and metastasis	[5]
Primary Endpoint	Tumor growth and metastasis	Measurement of primary tumor volume and quantification of metastatic nodules	[1]
Secondary Endpoint	Immune cell infiltration	Analysis of CD8+ T cells and dendritic cells in the tumor microenvironment	[1]

Experimental Protocols

Animal Model and Tumor Cell Implantation

- **Animal Strain:** Female BALB/c mice, aged 6-8 weeks, are used. Animals are allowed to acclimatize for at least one week before the experiment.
- **Cell Culture:** 4T1 murine breast cancer cells are cultured in RPMI-1640 medium supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin at 37°C in a 5% CO2 incubator.
- **Orthotopic Implantation:**
 - Harvest 4T1 cells during the exponential growth phase.
 - Resuspend the cells in sterile PBS at a concentration of 1×10^6 cells/50 μ L.
 - Anesthetize the mice using an appropriate anesthetic (e.g., isoflurane or a ketamine/xylazine cocktail).
 - Inject 50 μ L of the cell suspension into the fourth mammary fat pad of each mouse.
 - Monitor the mice for tumor growth. Tumors are typically palpable within 7-10 days.
 - Begin treatment when tumors reach a volume of approximately 100 mm³. Tumor volume is calculated using the formula: $\text{Volume} = (\text{Length} \times \text{Width}^2)/2$.

Preparation and Administration of di-Pal-MTO

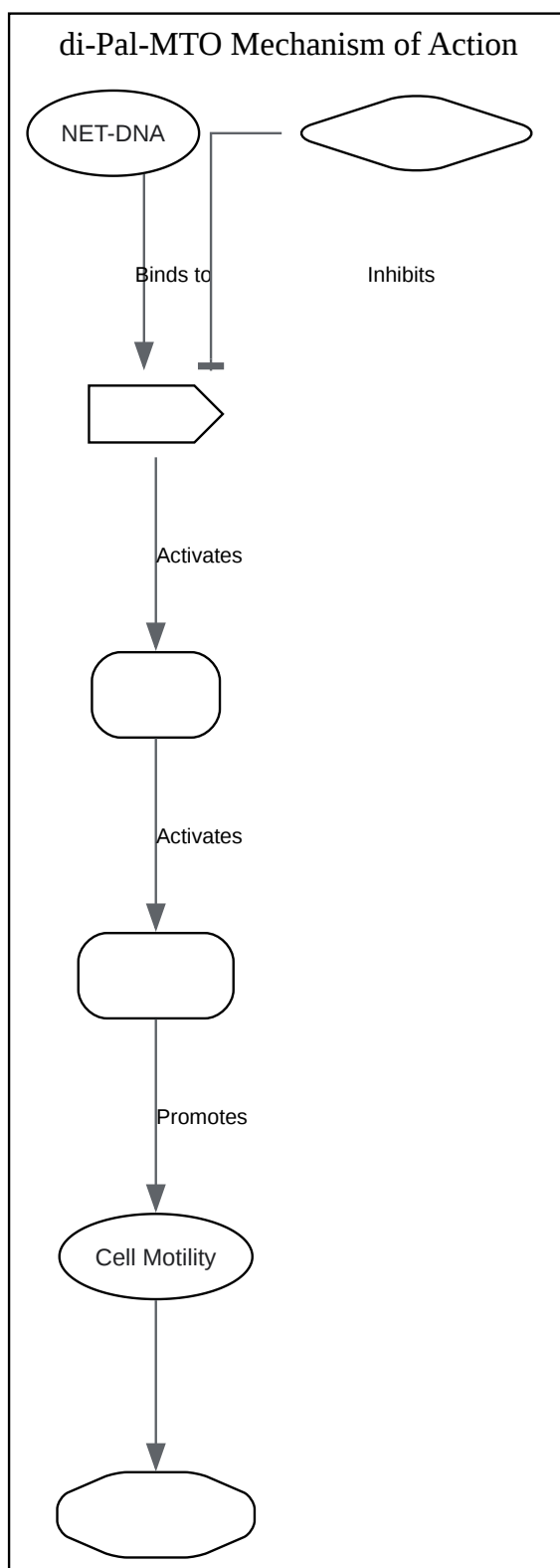
- **Formulation:** **di-Pal-MTO** is formulated in a liposomal nanoparticle suspension to enhance its stability and in vivo delivery.
- **Reconstitution:**
 - The lyophilized **di-Pal-MTO** liposomal formulation is reconstituted in sterile PBS.
 - Gently vortex the solution to ensure complete dissolution.

- Dosage Calculation: The final concentration of the **di-Pal-MTO** solution is adjusted with sterile PBS to achieve the desired dose of 5 mg/kg in an injection volume of 100 μ L per 20g mouse.
- Administration:
 - Warm the **di-Pal-MTO** solution to room temperature before injection.
 - Administer 100 μ L of the solution via intravenous (i.v.) injection into the tail vein.
 - Repeat the administration every 3 days for a total of 21 days.

Monitoring and Endpoint Analysis

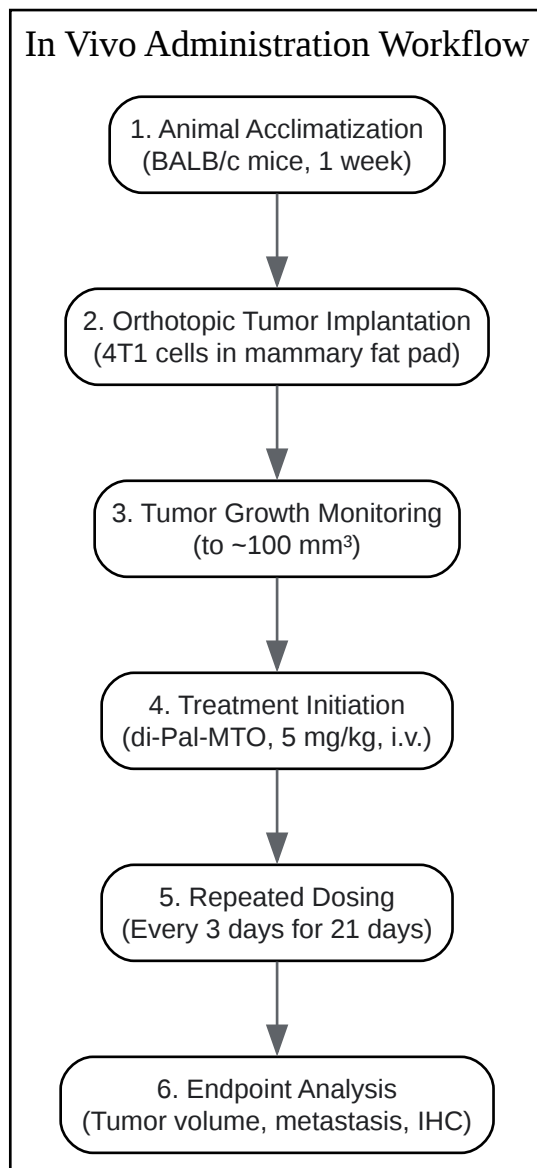
- Tumor Growth: Measure the primary tumor dimensions with calipers every 3 days and calculate the tumor volume.
- Metastasis Assessment: At the end of the study (Day 21), euthanize the mice. Excise the lungs and other relevant organs. The number of metastatic nodules on the lung surface can be counted under a dissecting microscope.
- Immunohistochemistry:
 - Fix the primary tumor and lung tissues in 10% neutral buffered formalin.
 - Embed the tissues in paraffin and section them.
 - Perform immunohistochemical staining for markers of interest, such as CD8 for cytotoxic T lymphocytes and CD11c for dendritic cells, to evaluate the immune response within the tumor microenvironment.

Signaling Pathway and Experimental Workflow



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Caption: Signaling pathway of NET-DNA induced metastasis via CCDC25 and its inhibition by **di-Pal-MTO**.



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Caption: Experimental workflow for in vivo administration of **di-Pal-MTO** in a murine breast cancer model.

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